

handling and storage of 2-cyano-2-(hydroxyimino)acetamide to prevent degradation

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Compound of Interest

Compound Name: 2-cyano-N-cyclohexylacetamide

Cat. No.: B077931

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Technical Support Center: 2-Cyano-2-(hydroxyimino)acetamide (Oxyma)

This technical support center provides researchers, scientists, and drug development professionals with essential information for the handling and storage of 2-cyano-2-(hydroxyimino)acetamide to prevent degradation and ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: What is 2-cyano-2-(hydroxyimino)acetamide and what are its primary applications?

A1: 2-Cyano-2-(hydroxyimino)acetamide, often referred to as Oxyma, is a chemical compound widely used as a coupling additive in peptide synthesis. Its primary role is to suppress side reactions, particularly racemization, during the formation of peptide bonds, leading to higher yield and purity of the final peptide product. It is considered a safer, non-explosive alternative to traditional additives like HOBt and HOAt. It also serves as a precursor in the synthesis of various heterocyclic compounds and agrochemicals.

Q2: What are the main causes of 2-cyano-2-(hydroxyimino)acetamide degradation?

A2: The primary factors that can lead to the degradation of 2-cyano-2-(hydroxyimino)acetamide are:

- Exposure to moisture: The compound can hydrolyze in the presence of water.

- Extreme pH conditions: It can decompose in highly acidic or alkaline solutions. Use of strong acids, in particular, can cause decomposition.[1]
- High temperatures: Elevated temperatures can accelerate degradation and may cause cyclization, especially in the presence of certain reactants.[1]
- Incompatible materials: Contact with strong oxidizing agents, strong reducing agents, strong acids, and strong bases should be avoided.[1]
- Light exposure: To ensure long-term stability, it is best to store the compound protected from light.

Q3: How should solid 2-cyano-2-(hydroxyimino)acetamide be stored to ensure its stability?

A3: To ensure the stability and integrity of solid 2-cyano-2-(hydroxyimino)acetamide, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[1] For long-term storage, refrigeration at 2-8°C is recommended. Under these conditions, it has a shelf life of approximately 24 months.[2][3]

Q4: What is the stability of 2-cyano-2-(hydroxyimino)acetamide in common laboratory solvents?

A4: A 12% w/w solution of 2-cyano-2-(hydroxyimino)acetamide in DMF is reported to be stable for 24 months when stored in the dark at 25°C ± 2°C.[3] For other solvents, it is recommended to prepare solutions fresh before use. If storage of a solution is necessary, it should be kept in a tightly sealed, light-resistant container at low temperature (2-8°C) for a short period.

Troubleshooting Guide

Problem	Possible Cause	Solution
Change in color or appearance of the solid compound during storage.	This is a likely indicator of degradation due to exposure to moisture, light, or incompatible substances. [1]	Do not use the compound if a significant change in its appearance is observed. It is recommended to use a fresh batch. To prevent future degradation, ensure the compound is stored in a tightly sealed container in a cool, dark, and dry place. [1]
Difficulty dissolving the compound.	The choice of solvent and the pH of the solution are critical for solubility. The free oxime has different solubility characteristics than its salt form. [1]	Refer to literature or supplier information for recommended solvents. For aqueous solutions, adjusting the pH to a range of 7-9 with a suitable base can improve solubility by converting the oxime to its more soluble salt form. [1]
Low yield or unexpected byproducts in a peptide coupling reaction.	This could be due to the degradation of the compound. At low pH or high temperatures, 2-cyano-2-(hydroxyimino)acetamide can undergo cyclization. [1] It is also reactive with strong oxidizing and reducing agents.	Ensure the use of a fresh, properly stored batch of the compound. Carefully control the reaction pH and temperature. Avoid using reagents that are strong oxidizing or reducing agents.

Stability Data

While comprehensive kinetic data on the degradation of 2-cyano-2-(hydroxyimino)acetamide across a wide range of conditions is not readily available in the literature, the following table summarizes its known stability.

Form	Storage Condition	Solvent	Stability/Shelf Life
Solid	Room Temperature	N/A	24 months[3]
Solid	54 ± 2 °C / ambient humidity	N/A	Stable for two weeks[3]
Solution	25 ± 2 °C, in the dark	12% w/w in DMF	24 months[3]
Solid (Potassium Salt)	2 - 8°C, dry, airtight container	N/A	2 - 3 years[2]

Experimental Protocols

Protocol 1: General Procedure for Peptide Coupling in Solution Phase

This protocol describes a general method for using 2-cyano-2-(hydroxyimino)acetamide as an additive in a carbodiimide-mediated peptide coupling reaction in solution.

Materials:

- N-protected amino acid
- C-protected amino acid or peptide
- 2-Cyano-2-(hydroxyimino)acetamide (Oxyma)
- Carbodiimide coupling agent (e.g., DIC, EDC)
- Suitable solvent (e.g., DMF, DCM)
- Base (e.g., DIPEA), if starting from an amine salt

Procedure:

- In a reaction vessel, dissolve the N-protected amino acid (1.0 eq) and 2-cyano-2-(hydroxyimino)acetamide (1.0 eq) in the chosen solvent.

- Add the C-protected amino acid or peptide (1.0 eq) to the mixture. If it is an amine salt, add the base (1.0 eq) to neutralize it.
- Cool the reaction mixture to 0°C in an ice bath.
- Add the carbodiimide coupling agent (1.1 eq) to the stirred solution.
- Allow the reaction to slowly warm to room temperature and continue stirring for 2-24 hours.
- Monitor the reaction progress using a suitable analytical technique (e.g., TLC, LC-MS).
- Upon completion, perform an appropriate aqueous workup and purify the product by chromatography or recrystallization.

Protocol 2: General Procedure for Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the use of 2-cyano-2-(hydroxyimino)acetamide in a standard Fmoc-based solid-phase peptide synthesis workflow.

Materials:

- Fmoc-protected amino acid
- Resin-bound peptide with a free N-terminal amine
- 2-Cyano-2-(hydroxyimino)acetamide (Oxyma)
- Carbodiimide coupling agent (e.g., DIC)
- SPPS-grade solvent (e.g., DMF)

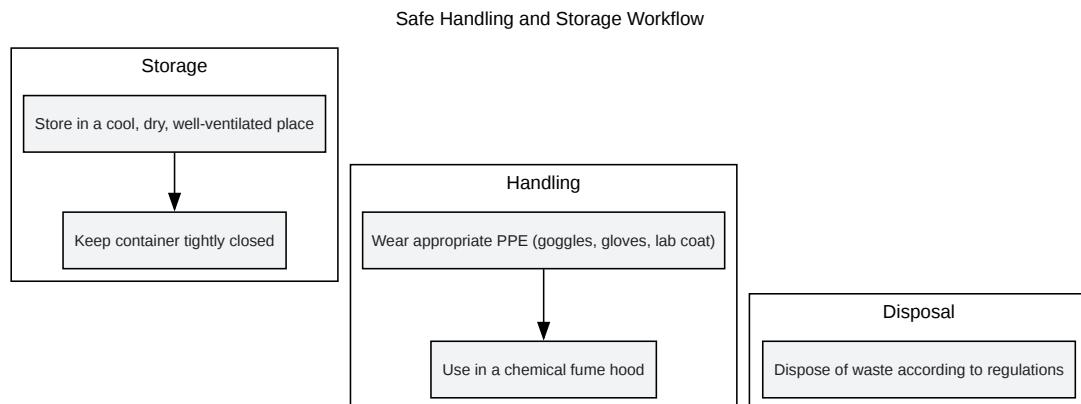
Procedure:

- Swell the resin-bound peptide in the solvent.
- Deprotect the N-terminal Fmoc group using a standard protocol (e.g., 20% piperidine in DMF).

- Wash the resin thoroughly with the solvent.
- In a separate vessel, pre-activate the Fmoc-protected amino acid (3-5 eq) by dissolving it with 2-cyano-2-(hydroxyimino)acetamide (3-5 eq) and the carbodiimide (3-5 eq) in the solvent for a few minutes.
- Add the pre-activated amino acid solution to the resin.
- Allow the coupling reaction to proceed for 1-2 hours at room temperature.
- Monitor the completion of the reaction using a qualitative test (e.g., Kaiser test).
- Wash the resin thoroughly with the solvent to remove excess reagents.
- Repeat the deprotection and coupling steps for the next amino acid in the sequence.

Visualizations

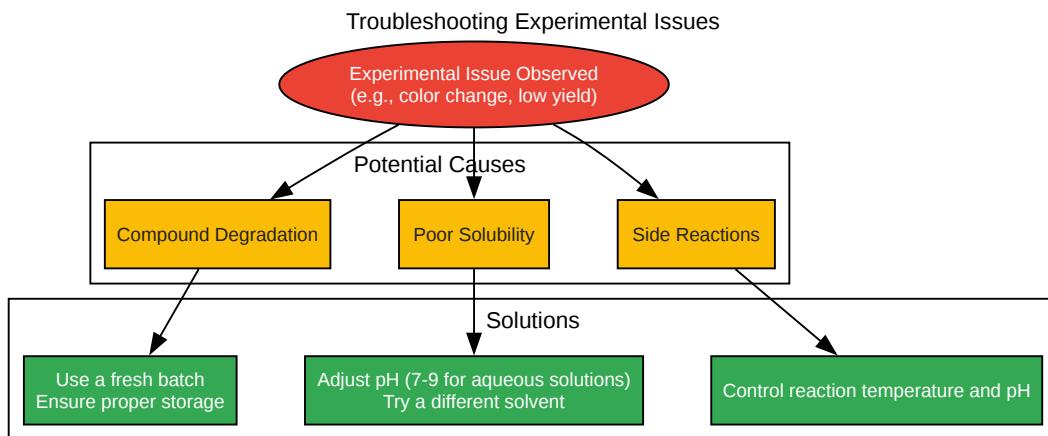
Logical Relationship for Safe Handling and Storage



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Caption: A workflow outlining the key steps for the safe handling and storage of 2-cyano-2-(hydroxyimino)acetamide.

Troubleshooting Workflow for Experimental Issues

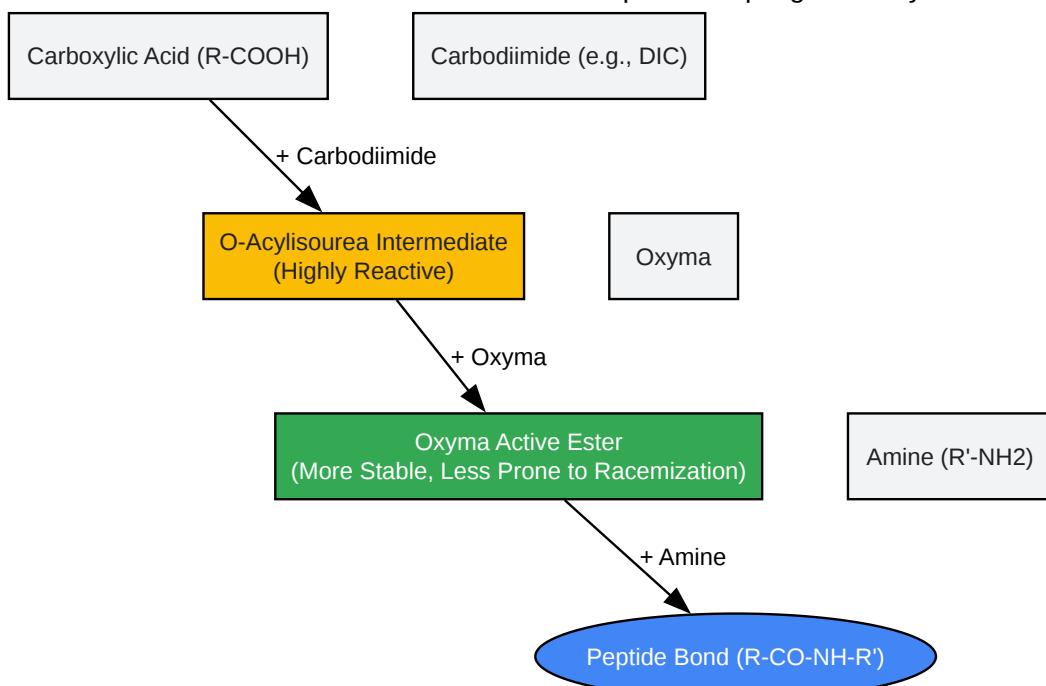


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Caption: A troubleshooting guide for common experimental problems encountered when using 2-cyano-2-(hydroxyimino)acetamide.

Mechanism of Action in Peptide Coupling

Mechanism of Carbodiimide-Mediated Peptide Coupling with Oxyma

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